

Application Notes and Protocols: Manual Synthesis of ⁶⁸Ga-PSMA-BCH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Psma-bch*

Cat. No.: *B11928229*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

This document provides a detailed protocol for the manual synthesis of ⁶⁸Ga-**PSMA-BCH**, a promising radiopharmaceutical for Positron Emission Tomography (PET) imaging of prostate cancer. Prostate-Specific Membrane Antigen (PSMA) is a well-established biomarker for prostate cancer, and PSMA-targeted radiotracers have demonstrated high diagnostic accuracy. ⁶⁸Ga-**PSMA-BCH** is a NOTA-conjugated precursor that can be radiolabeled with Gallium-68 (⁶⁸Ga) to form a stable complex for in vivo imaging.^[1] This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the manual radiolabeling of **PSMA-BCH** with ⁶⁸Ga.

Materials and Reagents

Reagent/Material	Supplier	Notes
PSMA-BCH (NOTA-PSMA) precursor	Commercially available	Purity >95%
⁶⁸ Ge/ ⁶⁸ Ga Generator	Eckert & Ziegler or similar	Eluent: 0.1 M HCl
Sodium Acetate Buffer	Sigma-Aldrich or similar	0.25 M, pH 4.5
Ascorbic Acid	Sigma-Aldrich or similar	For some protocols to prevent radiolysis
Ethanol	USP grade	99.8% and 50% solutions
Water for Injection (WFI)	USP grade	
Saline Solution	USP grade	0.9% NaCl
C18 SPE Cartridge	Waters Sep-Pak C18 or similar	For purification
Sterile Syringe Filters	Millipore or similar	0.22 µm pore size
Reaction Vial	Sterile, pyrogen-free	10 mL
Heating Block	Capable of reaching 105°C	
Dose Calibrator	For radioactivity measurements	
Shielded Hot Cell	For radiation protection	

Experimental Protocol: Manual Radiolabeling of ⁶⁸Ga-PSMA-BCH

This protocol is based on established methods for the manual synthesis of ⁶⁸Ga-labeled PSMA ligands.^{[2][3]}

1. Pre-synthesis Preparations:

- Ensure the shielded hot cell is clean and sanitized.

- Pre-condition the C18 cartridge by sequentially passing 2 mL of 99.8% ethanol and 10 mL of WFI, followed by drying with 10 mL of air.[2]
- Prepare the reaction vial containing the **PSMA-BCH** precursor and buffer. While the optimal amount for **PSMA-BCH** is not explicitly stated in the search results, a typical starting point based on similar PSMA ligands would be 5-30 µg of the precursor.[2] For this protocol, we will use a representative value.

2. Radiolabeling Reaction:

- Aseptically add 1 mL of 0.25 M sodium acetate buffer to a sterile 10 mL reaction vial.
- Add a specific amount of **PSMA-BCH** precursor (e.g., 20 µg) to the reaction vial.
- Elute the 68Ge/68Ga generator with 4-5 mL of 0.1 M HCl to obtain 68GaCl₃.
- Transfer the 68GaCl₃ eluate directly into the reaction vial containing the **PSMA-BCH** precursor and buffer solution.
- Heat the reaction mixture at 105°C for 5-10 minutes in a heating block.

3. Purification of 68Ga-**PSMA-BCH**:

- After the incubation period, allow the reaction mixture to cool slightly.
- Push the reaction mixture through the pre-conditioned C18 cartridge to trap the labeled peptide.
- Wash the C18 cartridge with 5 mL of WFI to remove any unreacted 68Ga and hydrophilic impurities.
- Elute the final 68Ga-**PSMA-BCH** product from the C18 cartridge with 0.5 mL of 50% ethanol followed by 10 mL of 0.9% saline solution into a sterile collection vial.
- The final product is passed through a 0.22 µm sterile filter into the final product vial.

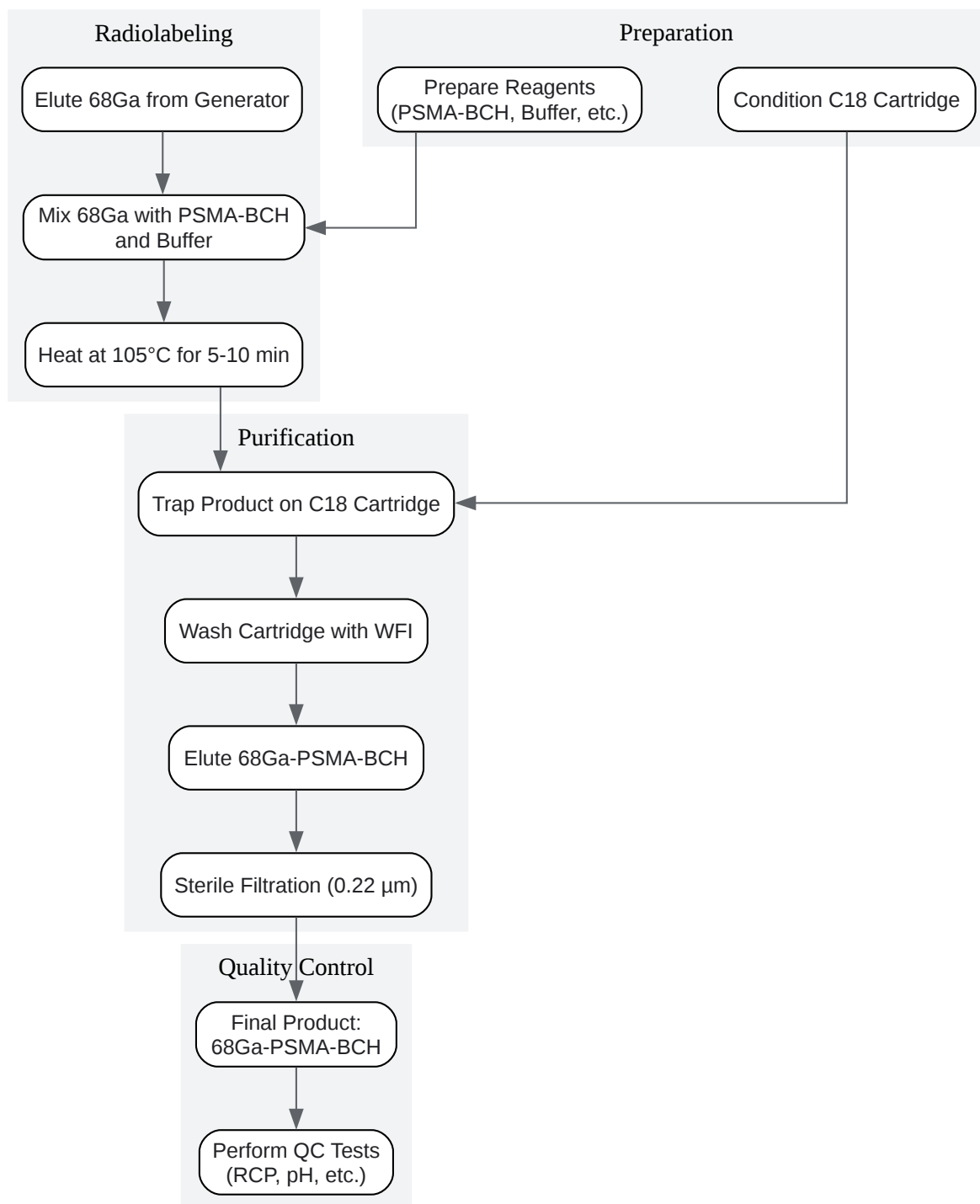
4. Quality Control:

- **Radiochemical Purity (RCP):** Determine the RCP using radio-High Performance Liquid Chromatography (radio-HPLC) or instant thin-layer chromatography (iTLC). The radiochemical purity of **68Ga-PSMA-BCH** should be greater than 99%.
- **Visual Inspection:** The final product should be a clear, colorless solution, free of particulate matter.
- **pH:** The pH of the final product should be suitable for intravenous injection (typically between 4.5 and 7.5).
- **Radioactivity Measurement:** Measure the total activity of the final product using a dose calibrator.

Quantitative Data Summary

Parameter	Value	Reference
Precursor Amount	5 - 30 µg	
68Ga Activity	Variable (dependent on generator)	
Reaction Temperature	105°C	
Reaction Time	5 - 10 minutes	
Radiochemical Purity	> 99%	
Radiochemical Yield	Typically > 90%	
Specific Activity	59-74 GBq/µmol	
Stability	Stable for over 2 hours post-synthesis	

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the manual synthesis of ^{68}Ga -PSMA-BCH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis and preclinical evaluation of ⁶⁸Ga-PSMA-BCH for prostate cancer imaging - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preparation of [(⁶⁸Ga)PSMA-11 for PET-CT imaging using a manual synthesis module and organic matrix based (⁶⁸Ge)/(⁶⁸Ga) generator - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Manual Synthesis of ⁶⁸Ga-PSMA-BCH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928229#protocol-for-manual-synthesis-of-68ga-psma-bch]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com